

comparative analysis of MI-4F and [standard treatment]

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Compound of Interest

Compound Name: MI-4F

Cat. No.: B15557043

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References

- 1. Xiaomi Mi 4 - Full phone specifications [m.gsmarena.com]
- 2. Xiaomi Mi 4i - Wikipedia [en.wikipedia.org]
- 3. youtube.com [youtube.com]
- 4. youtube.com [youtube.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. dovepress.com [dovepress.com]
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